

High-Resolution NMR Analysis of 3-Methoxy-1H-2-benzazepine

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Compound of Interest

Compound Name: 3-Methoxy-1H-2-benzazepine

CAS No.: 58399-90-9

Cat. No.: B14604296

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A Comparative Technical Guide for Structural Validation Executive Summary & Strategic Context

The 2-benzazepine scaffold is a "privileged structure" in drug discovery, serving as the core for various CNS-active agents, kinase inhibitors, and peptidomimetics. The specific derivative **3-Methoxy-1H-2-benzazepine** (often encountered as the 4,5-dihydro imide intermediate) represents a critical analytical checkpoint.

The synthesis of this molecule typically involves the alkylation of a 2-benzazepin-3-one (lactam) precursor. The primary analytical challenge is regioselectivity. The ambident nature of the lactam anion often leads to a competition between O-alkylation (desired imide: 3-methoxy) and N-alkylation (undesired lactam: N-methyl).

This guide compares the NMR performance of the **3-Methoxy-1H-2-benzazepine** product against its N-methylated isomer and the starting material. It provides a self-validating protocol to confirm the formation of the imide bond (C=N-O) versus the amide bond (N-C=O).

Structural & Mechanistic Analysis

Before interpreting spectra, one must understand the dynamic behavior of the seven-membered azepine ring. Unlike rigid six-membered rings, 2-benzazepines exist in a dynamic equilibrium between two mirror-image chair-like conformations.

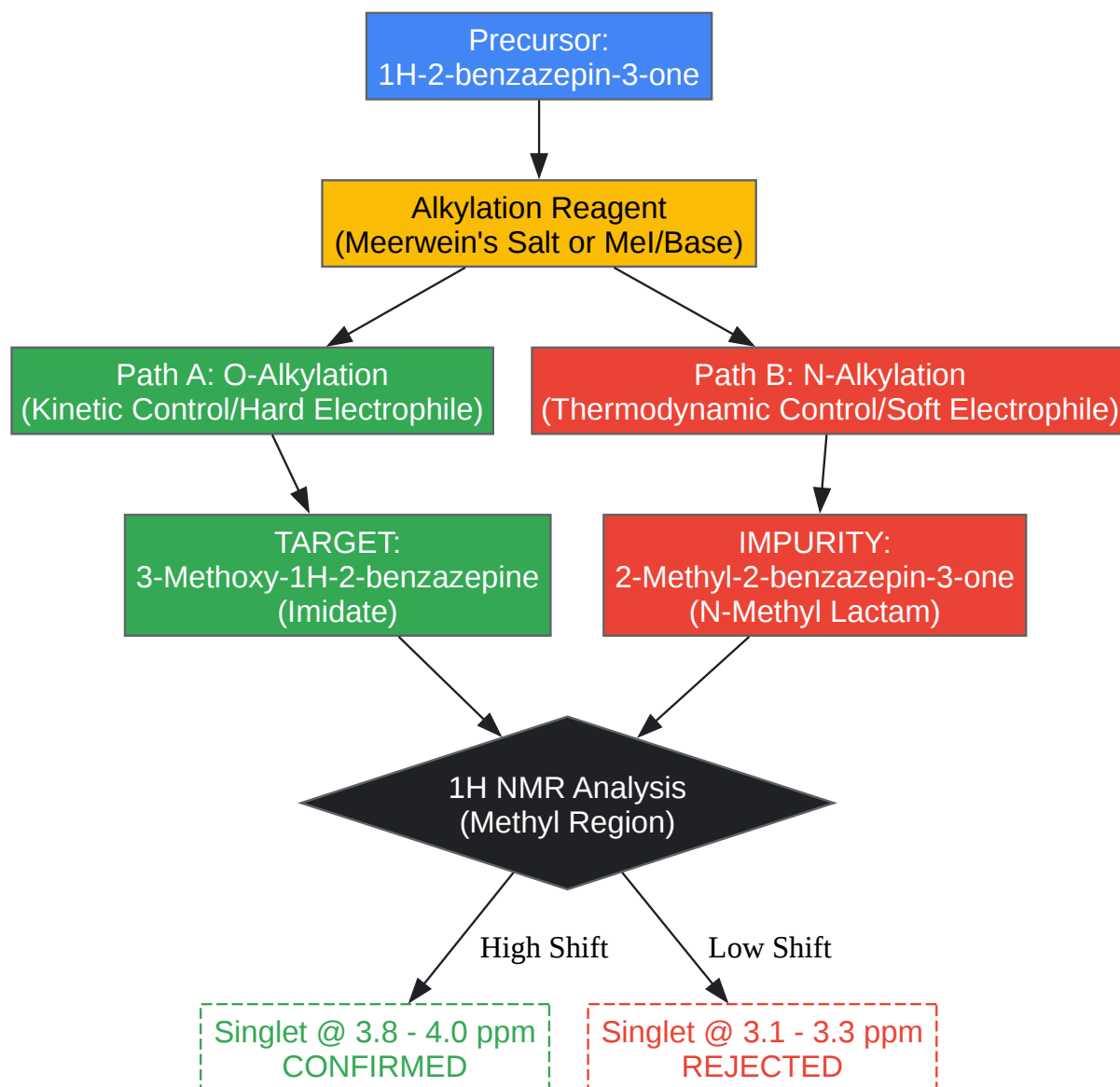
The "Performance" Comparison: O-Isomer vs. N-Isomer

In the context of spectral analysis, "performance" is defined as the distinctiveness of chemical shifts that allow for unambiguous structural assignment.

Feature	3-Methoxy-1H-2-benzazepine (Target)	2-Methyl-2-benzazepin-3-one (Alternative/Impurity)	Analytical Implication
Functional Group	Imidate Ether ($-N=C-OCH_3$)	Tertiary Amide ($-N(CH_3)-C=O$)	Primary differentiator.
Methyl Shift (1H)	δ 3.80 – 3.95 ppm	δ 3.05 – 3.25 ppm	The "Smoking Gun" for assignment.
C1 Protons	Deshielded (Anisotropic effect of $C=N$)	Moderately shielded	Subtle difference, often broad.
^{13}C NMR (C3)	δ ~160-165 ppm (Imidate carbon)	δ ~170-175 ppm (Amide carbonyl)	Secondary confirmation.
Solvent Effect	Sensitive to hydrolysis in acidic solvents (e.g., wet $CDCl_3$).	Stable in most solvents.	Protocol Alert: Use dry $CDCl_3$ or $DMSO-d_6$ with K_2CO_3 .

Visualization: Synthesis & Decision Logic

The following diagram illustrates the competing pathways and the NMR decision tree required to validate the product.



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Caption: Analytical workflow distinguishing the target O-methyl imidate from the N-methyl lactam byproduct based on methyl proton chemical shift.

Detailed Spectral Data Comparison

The following data assumes a standard 4,5-dihydro-1H-2-benzazepine core, which is the most stable and common form of this scaffold in medicinal chemistry.

Table 1: ^1H NMR Chemical Shift Assignments (CDCl_3 , 400 MHz)

Position	Proton Type	3-Methoxy (Imidate) δ (ppm)	N-Methyl (Lactam) δ (ppm)	Multiplicity (J in Hz)
-CH ₃	Methoxy / N-Methyl	3.88	3.15	s (3H)
H-1	Benzylic (Next to N)	4.45	4.20	s (broad) or d (if geminal coupling visible)
H-4	Vinyl/Methylene	2.85	2.60	m (2H)
H-5	Benzylic (Ring)	3.05	2.95	m (2H)
Ar-H	Aromatic Ring	7.10 – 7.45	7.10 – 7.50	m (4H)

Key Insight: The H-1 protons in the 3-Methoxy derivative are significantly deshielded (shifted downfield) compared to the N-Methyl variant due to the anisotropic effect of the C=N double bond in the imidate structure.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and avoid misinterpretation due to conformational broadening, follow this specific protocol.

Step 1: Sample Preparation

- Solvent: Use CDCl_3 (Chloroform-d) neutralized with basic alumina or DMSO-d_6 .
 - Why? Imidates are acid-labile. Trace HCl in aged CDCl_3 can hydrolyze the 3-methoxy group back to the lactam, leading to confusing spectra.
- Concentration: 5–10 mg in 0.6 mL solvent. High concentrations can induce stacking, shifting aromatic peaks.

Step 2: Acquisition Parameters

- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (d1): Set to 5.0 seconds.
 - Why? The methoxy protons have a longer T1 relaxation time than the rigid aromatic protons. A short d1 (e.g., 1.0s) will suppress the methoxy integral, making quantitative assessment of O- vs N-alkylation ratios inaccurate.
- Scans (ns): 16 to 64 scans.

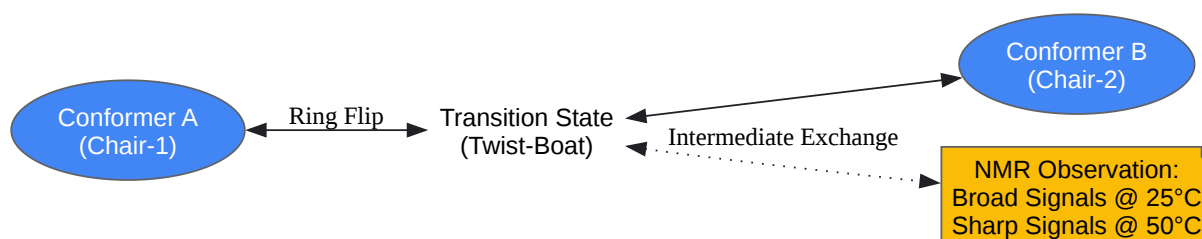
Step 3: Conformational Validation (Optional but Recommended)

If the signals at H-1 or H-4/5 appear as broad humps rather than sharp multiplets, the molecule is undergoing intermediate exchange (ring flipping) at room temperature.

- Action: Run a Variable Temperature (VT) experiment.
- Protocol: Heat the probe to 323 K (50°C).
- Result: The broad peaks should coalesce into sharp averages, confirming the purity of the structure rather than the presence of impurities.

Visualization: Conformational Dynamics

The 7-membered ring flexibility is a major source of spectral confusion.



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Caption: Dynamic equilibrium of the benzazepine ring causing line broadening in NMR spectra at room temperature.

References

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Sources

- 1. NMR and molecular modelling based conformational analysis of some N-alkyl 1- and 2-benzazepinones: useful central nervous system agent design motifs - PubMed [pubmed.ncbi.nlm.nih.gov]
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